

synthesis and characterization of 3-Methoxy-3-methylbutyl Acetate

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Compound of Interest

Compound Name: 3-Methoxy-3-methylbutyl Acetate

Cat. No.: B012891

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An In-depth Technical Guide to the Synthesis and Characterization of **3-Methoxy-3-methylbutyl Acetate**

For Researchers, Scientists, and Drug Development Professionals

Abstract

3-Methoxy-3-methylbutyl Acetate (CAS No. 103429-90-9) is a versatile chemical compound with significant applications across various industries, including pharmaceuticals, cosmetics, and fine chemicals.^{[1][2][3]} Its utility as a specialty solvent and a key chemical intermediate demands robust and well-documented methods for its synthesis and characterization.^{[1][4][5]} This technical guide provides a comprehensive overview of the synthetic pathways, detailed experimental protocols, and analytical characterization of **3-Methoxy-3-methylbutyl Acetate**, serving as a vital resource for professionals in research and development.

Introduction

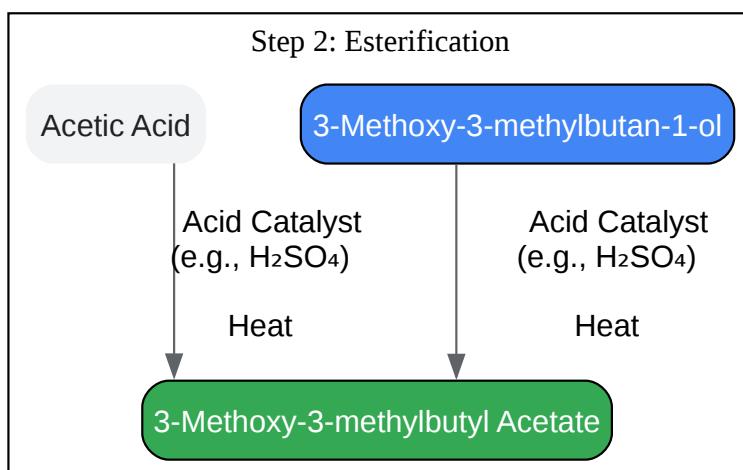
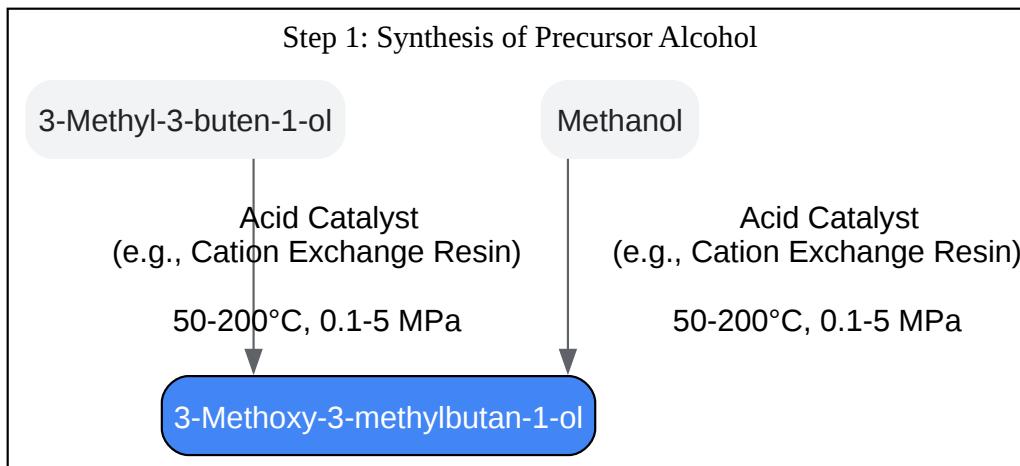
3-Methoxy-3-methylbutyl Acetate, also known as Acetic Acid 3-Methoxy-3-methylbutyl Ester, is a high-purity organic compound valued for its excellent solvency and utility as a building block in complex chemical syntheses.^{[1][6][7]} Its molecular structure, featuring both an ether and an ester functional group, imparts unique properties that make it suitable for diverse applications, from a solvent in coatings and adhesives to an intermediate in the manufacturing of Active Pharmaceutical Ingredients (APIs).^{[3][5]} This document outlines the prevalent two-step synthesis method, starting from the formation of its precursor alcohol, 3-Methoxy-3-

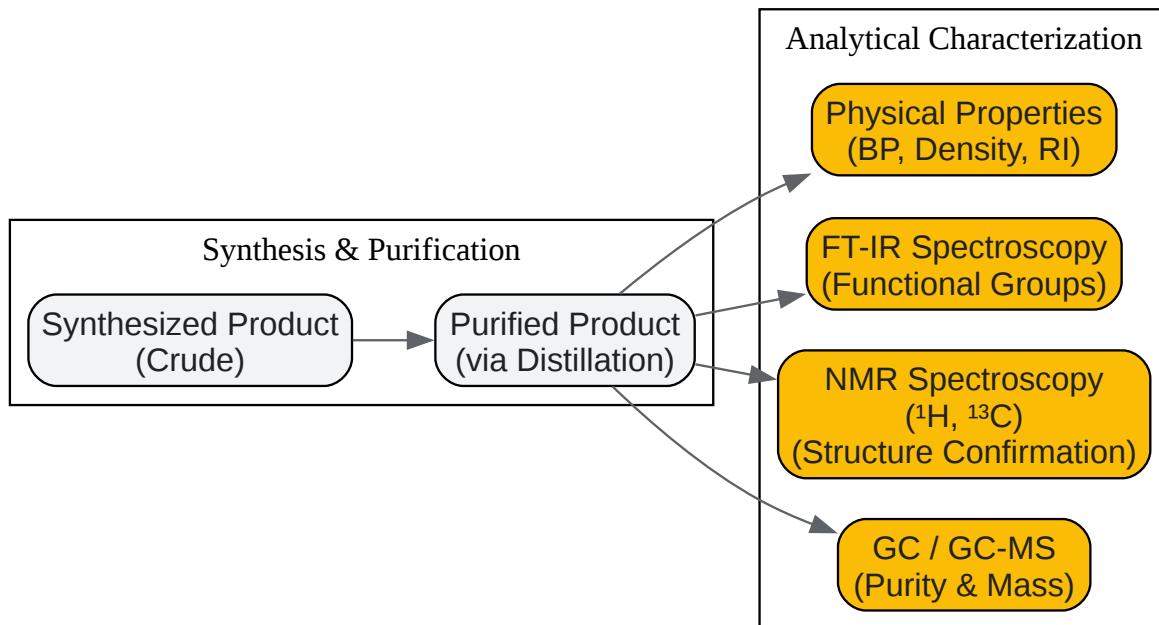
methylbutan-1-ol, followed by its subsequent esterification. Furthermore, it details the standard analytical techniques for structural confirmation and purity assessment.

Synthesis Pathway

The most common industrial synthesis of **3-Methoxy-3-methylbutyl Acetate** is a two-step process:

- Step 1: Synthesis of 3-Methoxy-3-methylbutan-1-ol. This step typically involves the acid-catalyzed addition of methanol to 3-methyl-3-buten-1-ol.[8][9]
- Step 2: Esterification. The resulting 3-Methoxy-3-methylbutan-1-ol is then reacted with acetic acid or an equivalent acetylating agent to yield the final product, **3-Methoxy-3-methylbutyl Acetate**.[10]





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